

# Safe Disposal of Iaa-94 in a Laboratory Setting

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## Compound of Interest

Compound Name: Iaa-94

Cat. No.: B1674140

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For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents like **Iaa-94**, a chloride channel inhibitor, is a critical component of laboratory safety and environmental responsibility. While specific disposal protocols for **Iaa-94** are not universally mandated, a combination of general best practices for laboratory chemical waste and information from safety data sheets allows for the formulation of a safe and compliant disposal procedure.

## Immediate Safety and Handling Precautions

Before disposal, it is essential to handle **Iaa-94** with appropriate personal protective equipment (PPE). According to safety information, this includes wearing chemical-impermeable gloves, and avoiding contact with skin and eyes.<sup>[1]</sup> Handling should occur in a well-ventilated area to prevent the inhalation of any dust or aerosols.<sup>[1]</sup> In case of accidental contact, it is advised to immediately flush the affected area with plenty of water.<sup>[1]</sup>

## Disposal Procedures

The primary principle for the disposal of **Iaa-94** is to treat it as hazardous chemical waste. It should not be disposed of down the sink or in regular trash.<sup>[2][3]</sup> The following steps outline a general procedure for the proper disposal of **Iaa-94** waste:

- **Collection:** Collect waste **Iaa-94**, including any contaminated materials such as gloves, pipette tips, and empty containers, in a designated and compatible hazardous waste container.<sup>[4][5]</sup> The container must be in good condition, with no leaks or cracks, and should have a secure lid.<sup>[3][5]</sup>

- **Labeling:** Clearly label the waste container with the words "Hazardous Waste" and the full chemical name: "**laa-94**" or its systematic name, 2-[[[(2R)-6,7-dichloro-2-cyclopentyl-2,3-dihydro-2-methyl-1-oxo-1H-inden-5-yl]oxy]-acetic acid.[6][7] The label should also indicate the hazards associated with the chemical.
- **Storage:** Store the waste container in a designated satellite accumulation area (SAA) within the laboratory.[4][5] This area should be at or near the point of generation and away from incompatible materials.[2][8] Keep the container closed except when adding waste.[3][4]
- **Arrange for Pickup:** Once the container is full or in accordance with your institution's guidelines, arrange for its disposal through your organization's Environmental Health and Safety (EHS) office.[4] EHS will coordinate with a licensed hazardous waste disposal company for final treatment and disposal in compliance with federal and state regulations.[4]

It is crucial to avoid mixing **laa-94** waste with other chemical waste streams unless explicitly permitted by your EHS office, as incompatible materials can react dangerously.[2]

## Chemical and Physical Properties of laa-94

A summary of the key quantitative data for **laa-94** is provided in the table below for easy reference.

Property	Value
CAS Number	54197-31-8
Molecular Formula	C <sub>17</sub> H <sub>18</sub> Cl <sub>2</sub> O <sub>4</sub>
Molecular Weight	357.2 g/mol
Appearance	Solid Powder
Purity	≥98%
Solubility	DMF: 15 mg/ml, DMSO: 15 mg/ml, Ethanol: 15 mg/ml

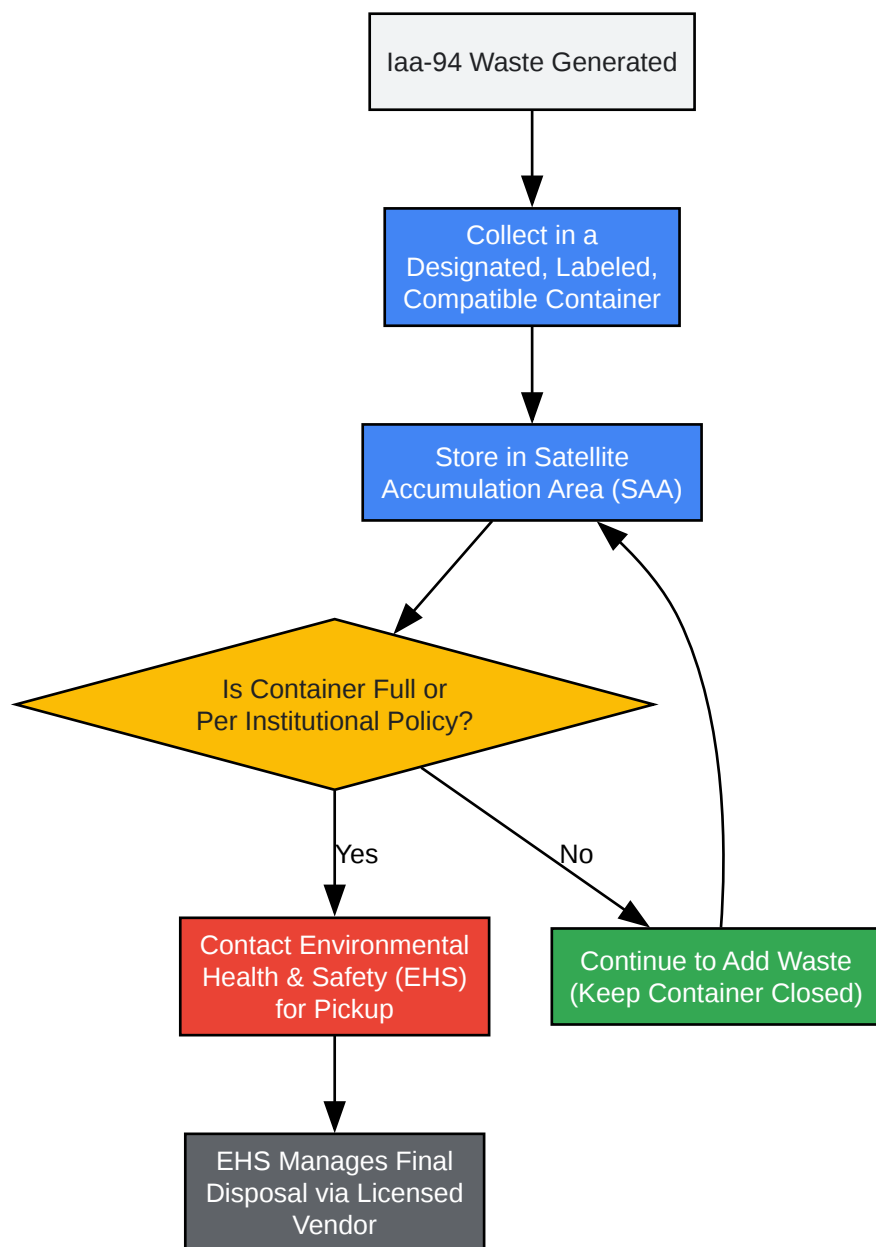
Data sourced from multiple chemical suppliers.[6][7]

## Experimental Protocols

While detailed experimental protocols involving **laa-94** are extensive and varied, its primary use is as an inhibitor of chloride channels.[6] For instance, it has been used to study the properties of chloride channels in bovine kidney cortex microsomes, where it binds with a  $K_i$  value of 1  $\mu\text{M}$ . [6] In such experiments, **laa-94** is typically dissolved in a suitable solvent like DMSO to create a stock solution, which is then diluted to the desired final concentration in the experimental buffer.

## laa-94 Disposal Workflow

The following diagram illustrates the general decision-making process and workflow for the proper disposal of **laa-94** in a laboratory setting.



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